What is the chemical structure of Direct Red 23?

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Compound of Interest

Compound Name:	*Direct Red 23*
CAS No.:	*83232-29-5*
Cat. No.:	*B15556877*

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An In-depth Technical Guide to Direct Red 23

Introduction

Direct Red 23, also known by its Colour Index name C.I. 29160, is a synthetic disazo dye recognized for its vibrant red hue.[1] It sees extensive application in the textile, paper, and leather industries due to its high chromaticity, stability, and strong affinity for cellulosic fibers.[1][2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and synthesis of **Direct Red 23**, tailored for researchers, scientists, and professionals in drug development and related fields.

Chemical Structure

Direct Red 23 is an anionic dye characterized by the presence of two azo (–N=N–) groups, which are responsible for its color.[1][2] The molecule also contains sulfonate groups, which confer water solubility and facilitate its direct binding to polar substrates.[2] The systematic IUPAC name for **Direct Red 23** is disodium;7-[[6-[(4-acetamidophenyl)diazenyl]-5-hydroxy-7-sulfonatonaphthalen-2-yl]carbamoylamino]-4-hydroxy-3-phenyldiazenylnaphthalene-2-sulfonate.[2][3]

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Caption: Chemical structure of **Direct Red 23**.

Physicochemical Properties

A summary of the key physicochemical properties of **Direct Red 23** is presented in the table below.

Property	Value	Reference
CAS Number	3441-14-3	[4][5]
Molecular Formula	$C_{35}H_{25}N_7Na_2O_{10}S_2$	[5][6][7]
Molecular Weight	813.72 g/mol	[5][7]
Appearance	Red-purple powder	[1][4][6]
λmax	507 nm	
Extinction Coefficient (ε)	≥15000 at 500-516 nm in water at 0.04 g/L	
Solubility	Soluble in water (30 g/L at 80°C), slightly soluble in ethanol (orange), insoluble in acetone.	[4][6]

Experimental Protocols

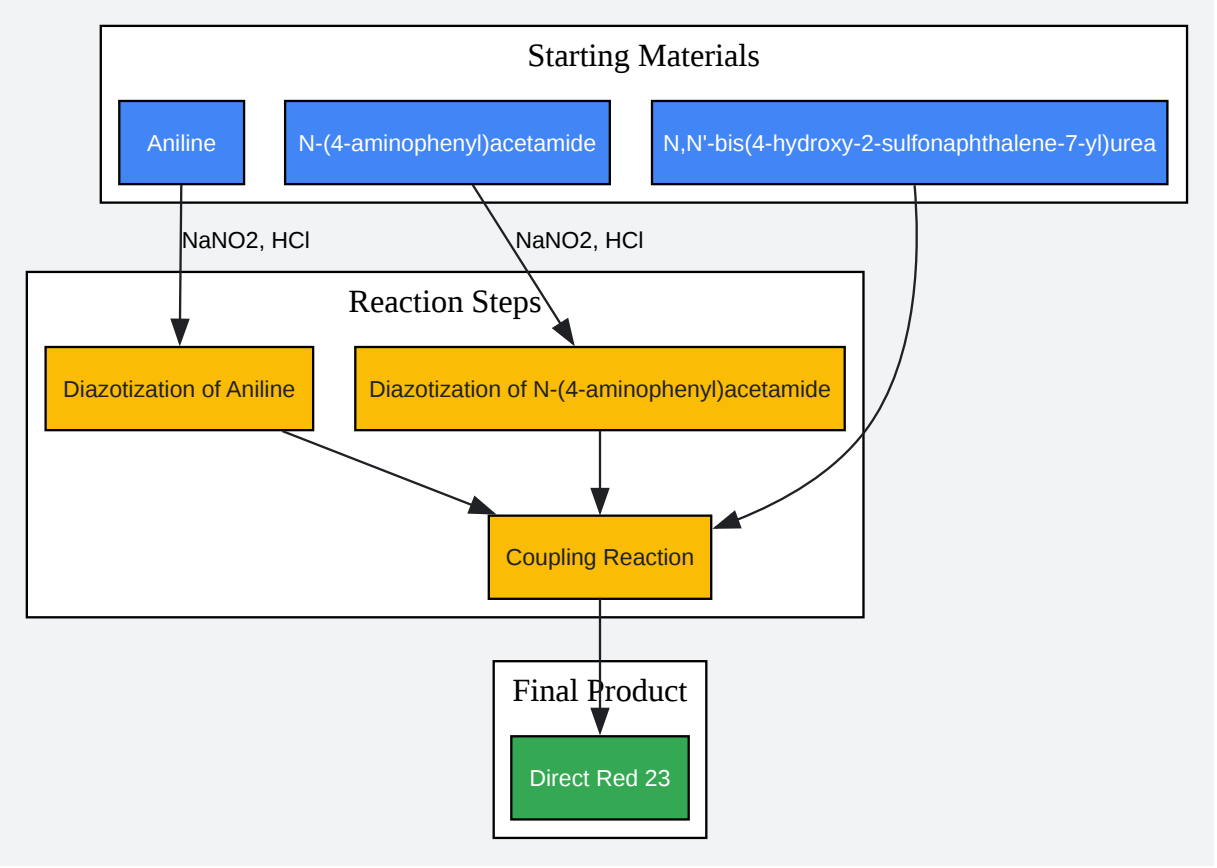
Synthesis of **Direct Red 23**

The manufacturing process for **Direct Red 23** involves a two-step diazotization and coupling reaction.[6][8]

- Step 1: Diazotization
  - Aniline and N-(4-aminophenyl)acetamide are diazotized separately. This process typically involves reacting the primary aromatic amines with nitrous acid (usually generated in situ from sodium nitrite and a strong acid like hydrochloric acid) at low temperatures (0-5°C) to form the corresponding diazonium salts.

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- Step 2: Coupling
  - The two resulting diazonium salts are then coupled with N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea. This coupling reaction is an electrophilic aromatic substitution where the diazonium salt acts as the electrophile and the activated naphthalene derivative is the nucleophile. The reaction is typically carried out under controlled pH and temperature conditions to ensure the desired product is formed.



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Caption: Synthesis workflow for **Direct Red 23**.

General Staining Protocol for Histology

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Direct Red 23 can be used as a biological stain, particularly for collagen and other connective tissues. The following is a general protocol and may require optimization for specific sample types.

- Deparaffinize and Rehydrate: Tissue sections are deparaffinized in xylene and rehydrated through a graded series of ethanol to distilled water.
- Staining: Immerse slides in a 0.1% aqueous solution of **Direct Red 23** for 30-60 minutes at room temperature.
- Rinsing: Briefly rinse the slides in distilled water to remove excess stain.
- Dehydration: Dehydrate the sections through a graded series of ethanol.
- Clearing and Mounting: Clear the sections in xylene and mount with a suitable mounting medium.

Applications in Research and Industry

Direct Red 23's primary industrial use is in the dyeing of cellulosic materials such as cotton and viscose, as well as silk, wool, and paper.[1][4] In a research context, it serves as a model compound for studying the degradation and adsorption of azo dyes in wastewater treatment processes.[2] Its staining properties also make it useful in histology for visualizing biological tissues.[2][5]

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